

# A Comprehensive Technical Guide to Chromium Carbonate: Properties, Synthesis, and Applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chromium carbonate

Cat. No.: B3342692

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **chromium carbonate**, focusing on its chemical properties, synthesis protocols, and its relevance in various research and industrial applications, including the pharmaceutical sector. This document is intended to be a valuable resource for professionals in drug development, materials science, and chemical research.

## Introduction to Chromium Carbonate

**Chromium carbonate** is an inorganic compound that exists in different oxidation states, with chromium(III) carbonate being the most stable and common form. The properties and applications of **chromium carbonate** are highly dependent on the oxidation state of the chromium ion. This guide will primarily focus on chromium(III) carbonate, with additional information on other potential forms.

## Chemical Identification and Properties

A clear understanding of the fundamental chemical and physical properties of **chromium carbonates** is essential for their effective application in research and development. The following tables summarize the key data for chromium(III) carbonate and the less common chromium(II) carbonate.

## Table 1: Chemical Formula and CAS Numbers of Chromium Carbonates

Compound Name	Chemical Formula	CAS Number
Chromium(III) Carbonate	$\text{Cr}_2(\text{CO}_3)_3$	29689-14-3[1]
Chromium(II) Carbonate	$\text{CrCO}_3$	Not readily available

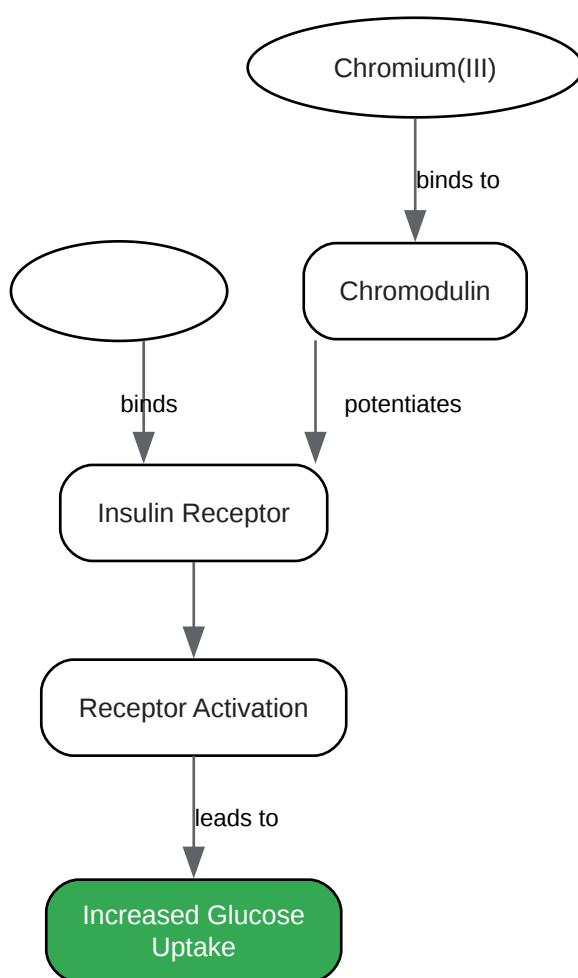
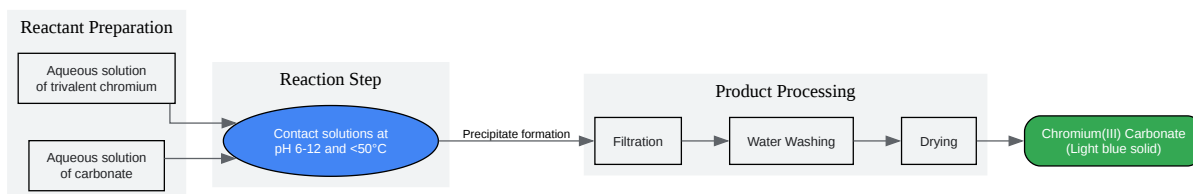
## Table 2: Physical and Chemical Properties of Chromium(III) Carbonate

Property	Value
Molecular Weight	284.01 g/mol [1]
Appearance	Blue-green or light green crystals or powder[2]
Solubility	Insoluble in water, soluble in mineral acids[3]
Chromium Content	50-55%[1][2]

## Synthesis of Chromium(III) Carbonate: Experimental Protocol

The synthesis of chromium(III) carbonate can be achieved through a precipitation reaction. The following protocol is based on a patented method, providing a reliable procedure for laboratory-scale synthesis.

## Experimental Workflow for Chromium(III) Carbonate Synthesis



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS-29689-14-3, Chromium (III) Carbonate Tech. Manufacturers, Suppliers & Exporters in India | 025701 [cdhfinechemical.com]
- 2. Chromium carbonate (29689-14-3) - Chromium carbonate Manufacturer, Supplier, India, China | Otto Chemie Pvt Ltd [ottokemi.com]
- 3. chromium carbonate | 29689-14-3 [chemicalbook.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to Chromium Carbonate: Properties, Synthesis, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3342692#chromium-carbonate-chemical-formula-and-cas-number]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)